Physical description of ethylenediamine phosphate liquid

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Compound of Interest

Compound Name:	*1,2-Ethanediamine, phosphate*
CAS No.:	*14852-17-6*
Cat. No.:	*B087774*

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Executive Summary

Ethylenediamine phosphate (EDAP), with the molecular formula ngcontent-ng-c1977314119="" _nghost-ng-c2626011906="" class="inline ng-star-inserted">

, is a highly versatile organophosphorus salt utilized extensively across chemical engineering, hydrometallurgy, and pharmaceutical development[1]. While chemically pure EDAP can precipitate as a white crystalline solid under specific laboratory conditions, industrial and pharmaceutical applications predominantly leverage its liquid state. This liquid form—synthesized as a highly viscous syrup or formulated as a concentrated aqueous solution—is formally recognized in the EPA Chemical Data Reporting (CDR)[1]. This whitepaper delineates the physical characteristics, synthesis protocols, and mechanistic applications of liquid ethylenediamine phosphate, providing a self-validating framework for researchers and process engineers.

Physicochemical Profiling & State Causality

In its liquid manifestation, ethylenediamine phosphate exists as a clear to light-brown viscous syrup or a concentrated aqueous solution[2],[3]. The liquid state is achieved either through the

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deliberate retention of water during the exothermic neutralization of ethylenediamine (EDA) with phosphoric acid or via subsequent dilution[3].

Causality of the Liquid State: The hygroscopic nature of the primary amine groups and the extensive hydrogen-bonding network established by the phosphate anions prevent crystallization when synthesized in aqueous media under controlled molar ratios[3]. This liquid form is highly advantageous for continuous-flow industrial processes. It eliminates the dust hazards associated with solid handling and ensures immediate, homogeneous dispersion in aqueous systems, such as cooling towers or flotation tanks[4],[5].

Table 1: Physicochemical Properties of Liquid Ethylenediamine Phosphate

Property	Specification / Value	Reference
Molecular Formula	ngcontent-ng-c1977314119="" _nghost-ng-c2626011906="" class="inline ng-star-inserted">	[1]
Molecular Weight	158.09 g/mol	[1],[4]
Physical Appearance	Light brown to clear viscous syrup / liquid	,[3]
pH (10% Aqueous Solution)	6.5 – 9.0 (Dependent on molar ratio)	[2],[6]
Specific Gravity	~1.2 g/cm³	[6]
Aqueous Solubility	Highly miscible (>5% w/w to fully miscible)	[4],[6]

Standardized Synthesis Protocol for Liquid EDAP

To achieve a stable, syrupy liquid rather than a solid precipitate, the reaction between EDA and phosphoric acid must be thermally and stoichiometrically controlled[3]. The following protocol details the synthesis of a 10% liquid EDAP solution, commonly utilized as a scale inhibitor and chelating agent[3].

Step-by-Step Methodology:

- Preparation of the Base: Charge a glass-lined reactor with 1 molar equivalent of ethylenediamine (EDA). Dilute with deionized water at a molar ratio of 1:5 (EDA:Water)[3].
    - Causality: Water acts as a critical heat sink to manage the highly exothermic acid-base neutralization, preventing localized boiling.

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- Thermal Equilibration: Heat the aqueous EDA solution to a precisely controlled 40–45°C[3].
    - Causality: Maintaining this temperature window is critical. Lower temperatures may induce premature crystallization of the salt, while exceeding 50°C risks volatilization of the amine and thermal degradation.
- Acid Addition: Under continuous, vigorous agitation (300-400 RPM), introduce 85% phosphoric acid (

) dropwise via an addition funnel[3]. The molar ratio of acid to amine can be adjusted (1:1 for dihydrophosphate, 1:2 for bisethylenediamine monohydrophosphate) depending on the desired buffering capacity[3].
- Reaction Maturation: Allow the exothermic neutralization to proceed for 2 hours at 40–45°C. The product will transition into a highly viscous, clear-to-amber syrup[3].
- Dilution and Stabilization: Cool the resulting syrup to 20°C. Dilute with deionized water to achieve a 10% w/v active solution for deployment[3].

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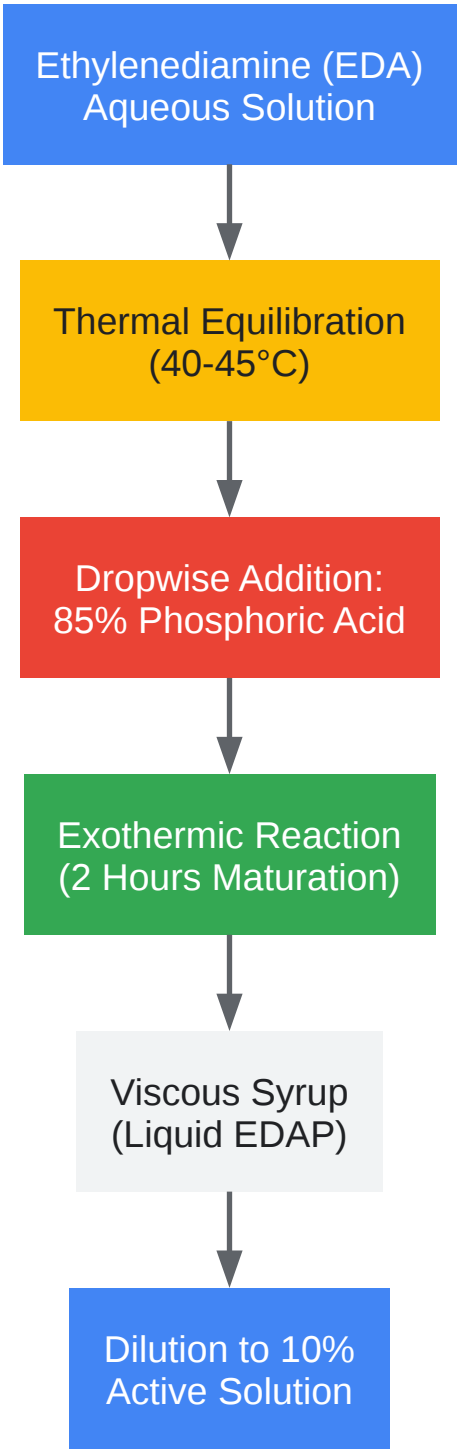

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Caption: Workflow for the controlled synthesis of liquid ethylenediamine phosphate.

Mechanistic Applications in Research and Industry

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Chelation and Scale Inhibition

Liquid EDAP is deployed as a potent scale inhibitor and copper oxide ore activating reagent[2], [3]. In aqueous environments, it dissociates into protonated amine cations and phosphate anions. The spatial arrangement of the nitrogen and oxygen donors allows for the formation of stable, multidentate coordination complexes with divalent metal cations (e.g.,

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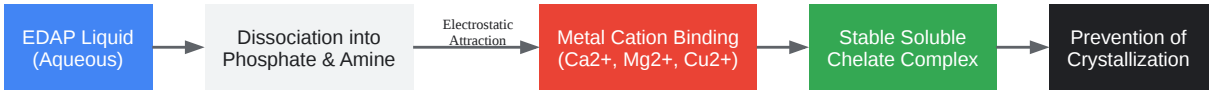
,

). When fed into sulfate and carbonate solutions at rates of 20-30 mg/L, it exerts a protective effect exceeding 80% against scale formation by disrupting the crystal lattice formation of scale-forming minerals[3].



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Caption: Mechanistic pathway of EDAP in metal cation chelation and scale inhibition.

Drug Development and Phospholipid Synthesis

In pharmaceutical research, ethylenediamine derivatives and their phosphate salts serve as crucial intermediates. They are utilized in the synthesis of novel phospholipid analogues via phosphoramidite methodology, where the phosphate structure mimics natural phospholipids but with a single nitrogen-for-oxygen substitution[7]. The liquid buffering capacity of the phosphate salt stabilizes the ethylenediamine moiety during complex organic synthesis, ensuring precise volumetric dosing during high-throughput pharmaceutical compounding.

References[1] Title: Ethylenediamine phosphate | C2H11N2O4P | CID 161093

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